

Application Notes and Protocols for AM6545 in Rodent Models

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Compound of Interest

Compound Name: AM6545

Cat. No.: B15599534

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Introduction

AM6545 is a peripherally restricted, neutral antagonist of the cannabinoid type 1 (CB1) receptor.[1][2][3][4] Its limited ability to cross the blood-brain barrier makes it a valuable research tool for investigating the peripheral actions of the endocannabinoid system, particularly in the context of metabolic disorders, without the central nervous system side effects associated with first-generation CB1 receptor antagonists.[2][5] These application notes provide a comprehensive overview of the dosage and administration of **AM6545** in rodent models based on published preclinical studies.

Mechanism of Action

AM6545 exhibits high binding affinity for CB1 receptors (K_i of 1.7 nM) and is a neutral antagonist, meaning it does not alter the basal activity of the receptor.[2][6] Its primary mechanism of action in metabolic studies is the blockade of peripheral CB1 receptors, which are upregulated in tissues such as the liver, adipose tissue, and skeletal muscle in obesogenic conditions. By antagonizing these receptors, **AM6545** can lead to reduced food intake, decreased body weight, and improvements in glucose homeostasis and lipid profiles.[5][6]

Data Presentation: Dosage and Administration in Rodent Models

The following tables summarize the quantitative data on **AM6545** dosage and administration from various studies in rats and mice. The most common route of administration is intraperitoneal (i.p.) injection.

Table 1: AM6545 Dosage and Effects in Rat Models

Study Focus	Rat Strain	Dosage (mg/kg)	Route	Vehicle	Key Findings	References
Short-term Food Intake	Sprague-Dawley	5 and 10	i.p.	Not specified	10 mg/kg significantly inhibited food intake 3 hours post-administration.	[6]
Long-term Body Weight	Not specified	10	i.p.	Not specified	Daily administration inhibited food intake and induced a sustained reduction in body weight.	[6]
Conditioned Taste Avoidance	Not specified	Not specified	i.p.	Not specified	Did not produce conditioned taste avoidance, unlike AM251.	[6]
Food-Reinforced Operant Responding	Not specified	2, 4, 8, and 16	i.p.	10% TWEEN, 10% DMSO, and 80% saline	8.0 and 16.0 mg/kg doses significantly reduced lever pressing	[7]

					for food reinforcem ent.
					Daily administrati on for four weeks significantl y decreased inflammato ry markers (TNF- α and IL-6) and oxidative stress in the prostate of rats with metabolic syndrome.
Metabolic Syndrome- Induced Prostatic Hyperplasi a	Not specified	10	i.p.	0.5% carboxyme thyl cellulose (CMC) suspension	[8]

Table 2: AM6545 Dosage and Effects in Mouse Models

Study Focus	Mouse Strain	Dosage (mg/kg)	Route	Vehicle	Key Findings	References
Short-term Food Intake	C57BL/6, CB1 knockout, CB1/CB2 double knockout	5 and 20	i.p.	4% DMSO, 1% Tween 80 in physiological saline	20 mg/kg inhibited food intake in wild-type mice. 5 mg/kg inhibited food intake in control and CB1 knockout mice, but not in CB1/CB2 double knockout mice.	[6]
Colonic Propulsion	C57BL/6	10 and 20	i.p.	4% DMSO, 1% Tween 80 in physiological saline	Reversed the effects of WIN55212-2 on colonic motility.	[6]
Hypometabolic Obesity	Monosodium Glutamate (MSG) induced obese mice	3 and 10	Not specified	Not specified	Dose-dependently reduced body weight. 10 mg/kg produced a transient reduction	[9]

in food
intake.

Stress-Induced HPA Axis Activation	ICR	5 and 10	i.p.	1:1:8 dimethyl sulfoxide:emulphor:saline	Increased stress-induced corticosterone response.	[10]
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Experimental Protocols

Protocol 1: Evaluation of Short-Term Food Intake in Rats

Objective: To assess the acute effects of **AM6545** on food consumption.

Materials:

- Male Sprague-Dawley rats (or other appropriate strain)
- **AM6545**
- Vehicle solution (e.g., 10% TWEEN, 10% DMSO, and 80% saline)
- Standard laboratory chow
- Metabolic cages for accurate food intake measurement
- Syringes and needles for i.p. injection

Procedure:

- Acclimatization: House rats individually in a temperature-controlled environment with a 12-hour light-dark cycle. Allow ad libitum access to food and water for at least one week to acclimatize.
- Habituation: For several days prior to the experiment, handle the rats and simulate the injection procedure with a vehicle injection to minimize stress-induced effects on feeding.

- Fasting: To standardize hunger levels, food may be removed for a set period (e.g., 12-18 hours) before the experiment, though some studies administer the drug before the dark cycle when rodents are most active and feed.[6]
- Grouping and Dosing: Randomly assign rats to treatment groups (e.g., vehicle, 5 mg/kg **AM6545**, 10 mg/kg **AM6545**).
- Administration: Administer the assigned treatment via intraperitoneal (i.p.) injection. The injection volume is typically 1 mL/kg.[8]
- Food Presentation: Immediately after injection, provide a pre-weighed amount of standard laboratory chow.
- Measurement: Measure the amount of food consumed at specific time points (e.g., 1, 3, and 5 hours post-injection). Account for any spillage.[6]
- Data Analysis: Analyze the cumulative food intake at each time point using appropriate statistical methods (e.g., ANOVA followed by post-hoc tests).

Protocol 2: Chronic Administration for Body Weight Regulation in Mice

Objective: To evaluate the long-term effects of **AM6545** on body weight and food intake.

Materials:

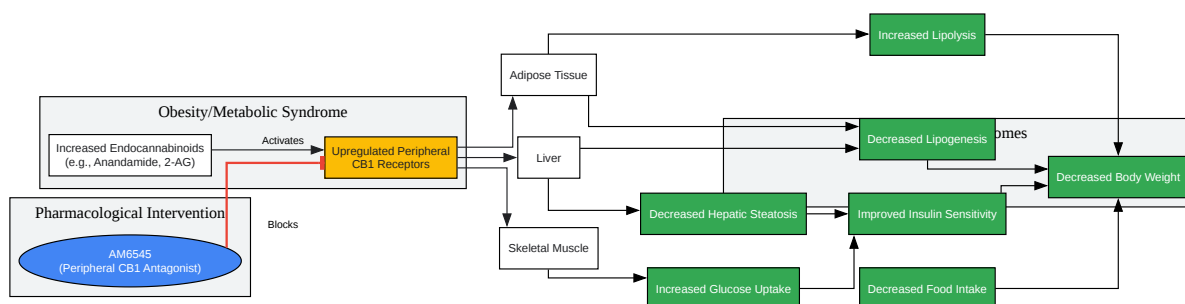
- Male C57BL/6 mice (or a diet-induced obesity model)
- **AM6545**
- Vehicle solution (e.g., 4% DMSO, 1% Tween 80 in physiological saline)
- Standard or high-fat diet
- Animal balance
- Equipment for i.p. injections

Procedure:

- **Acclimatization and Baseline:** House mice individually and allow them to acclimatize. For diet-induced obesity models, feed a high-fat diet for a specified period (e.g., 8-12 weeks) to induce obesity. Record baseline body weight and daily food intake for several days before starting treatment.
- **Grouping:** Randomly assign mice to a vehicle control group and an **AM6545** treatment group (e.g., 10 mg/kg).
- **Daily Administration:** Administer **AM6545** or vehicle via i.p. injection once daily, typically at the same time each day (e.g., before the onset of the dark cycle).
- **Monitoring:** Record body weight and food intake daily for the duration of the study (e.g., 2-4 weeks).
- **Data Analysis:** Analyze the changes in body weight and food intake over time using statistical methods appropriate for repeated measures (e.g., two-way repeated measures ANOVA).

Mandatory Visualizations

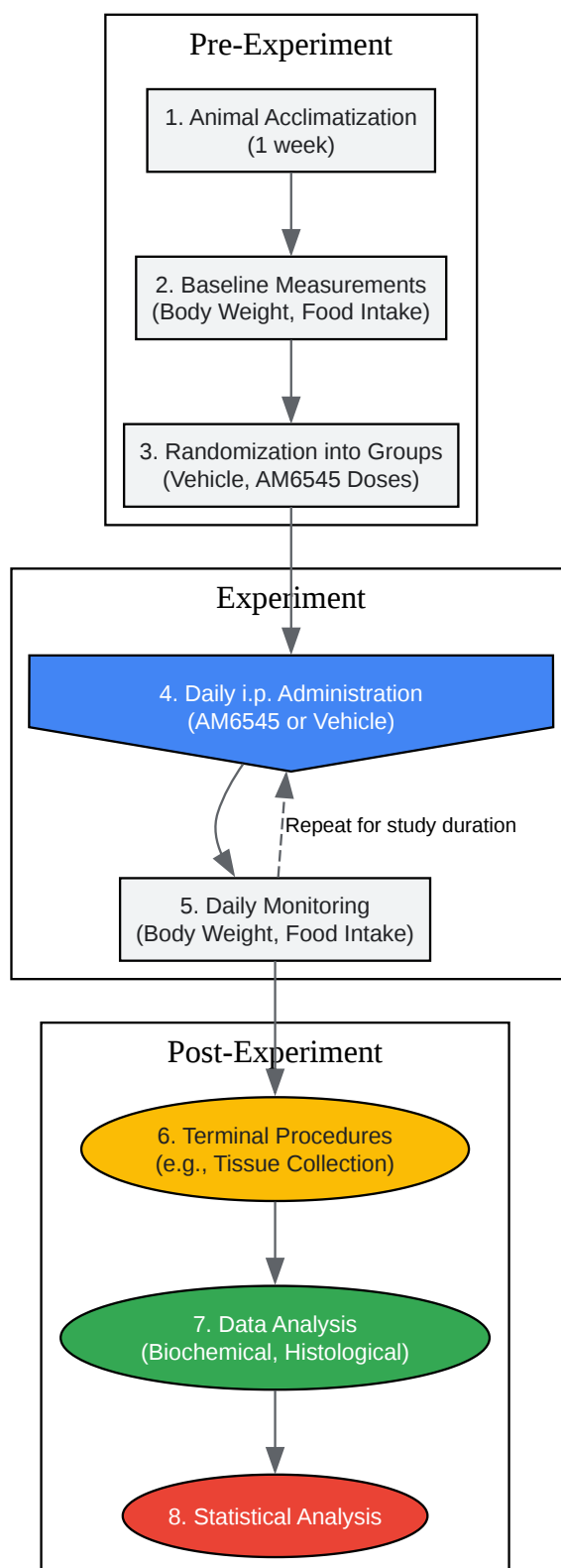
Signaling Pathway



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Caption: Peripheral CB1 receptor antagonism by **AM6545**.

Experimental Workflow



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Caption: Workflow for chronic **AM6545** administration study.

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